

Essential Safety and Logistical Information for Handling Isopropyl Glycolate

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Compound of Interest

Compound Name: Isopropyl glycolate

Cat. No.: B1293520

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized chemical reagents like **Isopropyl glycolate** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of **Isopropyl glycolate** in a laboratory setting.

Chemical and Physical Properties

A summary of the key quantitative data for **Isopropyl glycolate** is provided in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₃ [1] [2]
Molecular Weight	118.13 g/mol [1] [2]
Appearance	Colorless liquid
Solubility	Slightly soluble in water. [2] [3]
Boiling Point	159.3 °C at 760 mmHg
Density	1.05 g/cm ³
Vapor Pressure	0.889 mmHg at 25°C [2]

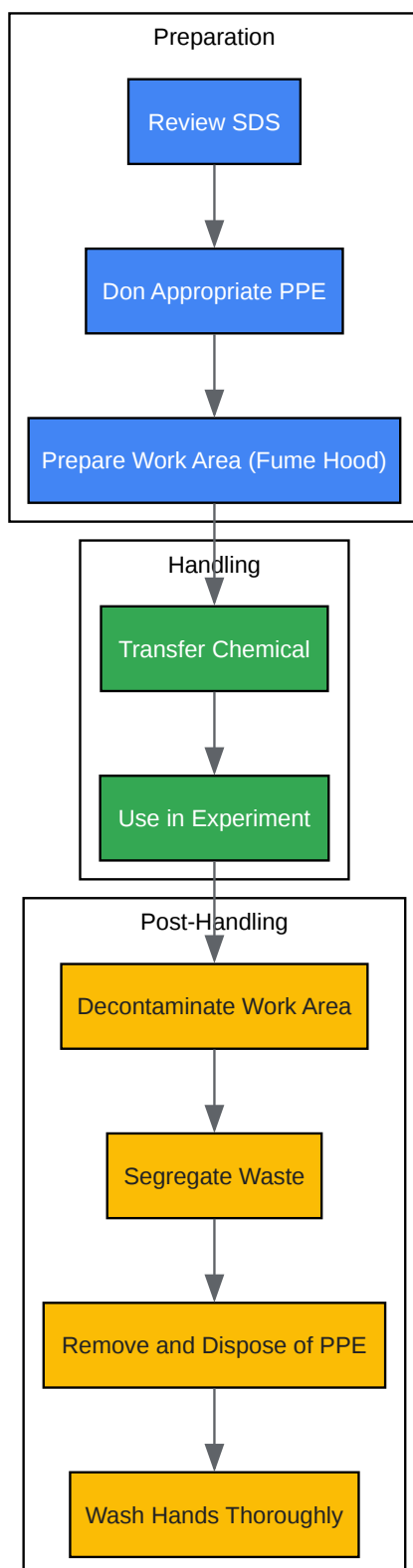
Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential chemical exposure. Given that **Isopropyl glycolate** is known to cause skin, eye, and respiratory irritation, a comprehensive PPE strategy is required.^[3]

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles with Side Shields or Face Shield	Essential to protect eyes from splashes. Standard EN166 or OSHA 29 CFR 1910.133 compliant eyewear is recommended.
Skin Protection	Chemical-resistant Gloves	Nitrile or butyl rubber gloves are recommended for handling esters and irritant chemicals. ^[4] Gloves should be inspected for integrity before each use.
Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact. For larger quantities or splash potential, a chemical-resistant apron is also recommended. ^{[4][5]}	
Respiratory Protection	Not typically required under normal use with adequate ventilation.	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. If there is a potential for aerosolization, a NIOSH-approved respirator with an organic vapor cartridge should be used. ^[6]

Operational Plan: Safe Handling Workflow

A systematic approach to handling **Isopropyl glycolate** is crucial for safety and experimental success. The following workflow outlines the key steps from preparation to post-handling procedures.



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Safe Handling Workflow for Isopropyl Glycolate

Experimental Protocol: General Handling Procedure

The following provides a detailed methodology for the safe handling of **Isopropyl glycolate** in a laboratory setting.

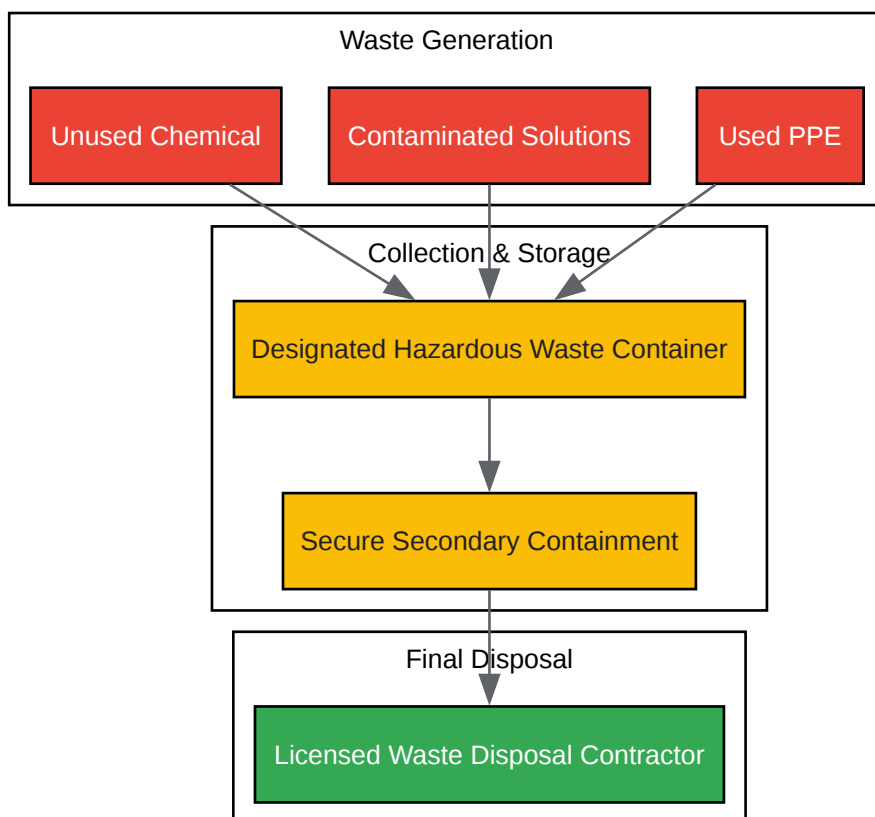
- Pre-Experiment Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Isopropyl glycolate**.
 - Ensure that a properly functioning chemical fume hood is available.
 - Verify the location and accessibility of the nearest emergency shower and eyewash station.
 - Assemble all necessary materials and equipment for the experiment.
- Personal Protective Equipment (PPE) Adherence:
 - Don a standard laboratory coat, ensuring it is fully buttoned.
 - Wear chemical safety goggles that provide a complete seal around the eyes. A face shield may be necessary if there is a significant splash hazard.
 - Wear nitrile or butyl rubber gloves. Inspect gloves for any signs of damage before use.
- Chemical Handling:
 - Conduct all work involving **Isopropyl glycolate** within a certified chemical fume hood to minimize inhalation exposure.
 - When transferring the chemical, do so carefully to avoid splashing. Use appropriate tools such as a pipette or a funnel.
 - Keep the container of **Isopropyl glycolate** closed when not in use.
- Post-Handling Procedures:

- Upon completion of the experiment, decontaminate all surfaces and equipment that may have come into contact with **Isopropyl glycolate** using an appropriate solvent.
- Carefully remove gloves and dispose of them in the designated chemical waste container.
- Remove and store the laboratory coat properly.
- Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **Isopropyl glycolate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste contaminated with **Isopropyl glycolate**, including unused chemical, solutions, and disposable PPE, must be collected in a designated, labeled, and leak-proof hazardous waste container.
- **Disposal Method:** Do not dispose of **Isopropyl glycolate** down the drain.^{[7][8]} All chemical waste must be disposed of through a licensed hazardous waste disposal contractor.^{[8][9]}
- **Container Management:** Ensure that waste containers are kept closed except when adding waste. Store waste containers in a designated, well-ventilated secondary containment area away from incompatible materials.



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Disposal Workflow for **Isopropyl Glycolate** Waste

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling **Isopropyl glycolate** and ensure a safe laboratory environment.

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